

# An In-depth Technical Guide to the Physical Properties of 3-Ethoxypropylamine

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## Compound of Interest

Compound Name: **3-Ethoxypropylamine**

Cat. No.: **B153944**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Ethoxypropylamine**, specifically its boiling and flash points. The information herein is curated for professionals in research and development who require precise data for experimental design, safety protocols, and process optimization.

## Physical Property Data

The boiling and flash points are critical parameters for the safe handling, storage, and application of **3-Ethoxypropylamine** in a laboratory or industrial setting. The following table summarizes these properties as reported in the scientific literature.

Physical Property	Value	Units
Boiling Point	135 - 138	°C
Flash Point	33 - 38	°C

Note: The flash point has been determined using the DIN 51755 Part 1 standard, a closed-cup method.[1][2][3]

## Experimental Protocols

While specific experimental protocols for determining the physical properties of **3-Ethoxypropylamine** are not detailed in the readily available literature, standard methodologies for amines and other organic compounds are applicable.

#### Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a primary amine like **3-Ethoxypropylamine**, several methods can be employed for accurate determination:

- Distillation Method: A simple or fractional distillation apparatus can be used. The liquid is heated, and the temperature at which the vapor phase is in equilibrium with the liquid phase, as measured by a thermometer placed in the vapor path, is recorded as the boiling point.[4]
- Thiele Tube Method: This is a micro-scale method that requires a small amount of the sample. The sample is heated in a small tube along with an inverted capillary tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[4]
- Reflux Method: A reflux setup, where the vapor is condensed and returned to the boiling liquid, can also be used. A thermometer placed in the vapor phase below the condenser will register a stable temperature corresponding to the boiling point.[4]

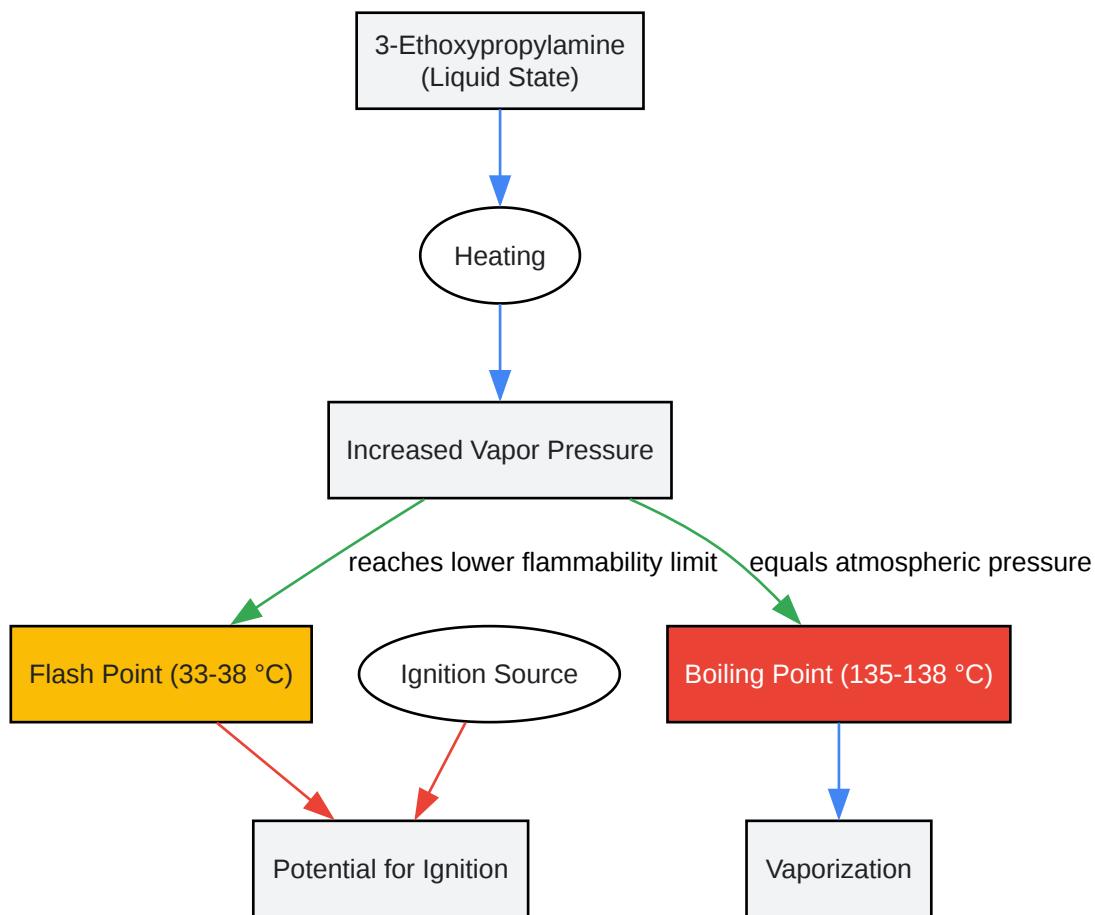
#### Flash Point Determination:

The flash point is the lowest temperature at which a liquid gives off enough vapor to ignite in the presence of an ignition source. For a flammable liquid such as **3-Ethoxypropylamine**, closed-cup methods are commonly used to ensure a controlled and safe measurement.

- Closed-Cup Methods (e.g., Pensky-Martens, Abel, Setaflash): The sample is heated in a closed container, and an ignition source is periodically introduced into the vapor space.[5][6] The temperature at which a flash is observed is recorded as the flash point. The specific apparatus, such as those conforming to ASTM D93 (Pensky-Martens) or DIN 51755, provides standardized procedures for heating rate and introduction of the ignition source.[1][2][3][7] Automated closed-cup testers are also frequently used for precision and safety.[5][7]

# Logical Relationship of Physical Properties

The boiling and flash points of a substance are intrinsically linked to its volatility and flammability. The following diagram illustrates this relationship for **3-Ethoxypropylamine**.



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Caption: Relationship between heating, vapor pressure, flash point, and boiling point.

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## References

- 1. 3-エトキシプロピルアミン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3-エトキシプロピルアミン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3-エトキシプロピルアミン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. aidic.it [aidic.it]
- 7. researchgate.net [researchgate.net]
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